Application Notes: Use of Pigment Violet 2 in Automotive Paint Formulations

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Pigment Violet 2*
CAS No.:	*1326-04-1*
Cat. No.:	*B1143388*

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Introduction

Pigment Violet 2 (PV2), identified by Colour Index No. 45175:1, is a synthetic organic pigment belonging to the triarylcarbonium chemical class.[1][2] It is known for its bright, reddish-shade violet hue and high color strength.[3] While utilized across various sectors including printing inks and plastics, its application in automotive paints requires careful consideration of its specific performance characteristics.[4][5] These notes provide detailed protocols and performance data for researchers and scientists evaluating **Pigment Violet 2** for automotive coating applications. Although it offers a vibrant color, its lightfastness and weather resistance are moderate compared to high-performance pigments, which may influence its suitability for exterior automotive finishes.[4]

Performance Characteristics

Pigment Violet 2 imparts a deep, bluish-violet shade with good color intensity.[4] Its primary advantages in certain coating applications are its vibrant tone and good resistance to certain chemicals.[4][6] However, for automotive exteriors, which demand exceptional durability

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against UV radiation and environmental fallout, its limitations in light and weather fastness are a critical consideration.[4][7]

Data Presentation: Performance Properties of **Pigment Violet 2**

The following table summarizes the typical performance data for **Pigment Violet 2**, compiled from various technical datasheets. These values are crucial for formulators when predicting the behavior of the pigment in a finished automotive coating.

Property	Test Method	Rating/Value	Source(s)
Lightfastness (1-8 Scale)	ISO 105-B02 / ASTM D4303		
Full Shade	5	[4]	
Reduced Tint	4	[4]	
Weather Resistance (1-5 Scale)	ASTM G154	3	[4]
Heat Resistance	DIN 53775	140-160 °C	[1][4]
Chemical Resistance (1-5 Scale)	ISO 2812-1		
Acid Resistance	5	[1][4]	
Alkali Resistance	4	[1][4]	
Solvent Resistance (1-5 Scale)	ISO 2812-1		
Ethanol	3	[4]	
Ethyl Acetate	4	[4]	
MEK	3	[4]	
Migration Resistance (1-5 Scale)	-	4	[4]
Oil Absorption	ISO 787-5	40-50 g/100g	[1][4]

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(Note: Fastness is rated on a scale where 5 is excellent and 1 is poor, except for Lightfastness, which is rated on a 1-8 Blue Wool scale where 8 is excellent.)

Experimental Protocols

Detailed methodologies for evaluating automotive paint formulations containing **Pigment Violet 2** are outlined below.

Pigment Dispersion Quality Assessment

Objective: To ensure the pigment is adequately deagglomerated and stabilized within the paint vehicle for optimal color development and film properties.

Methodology (ASTM D1210):

- Sample Preparation: Prepare a pigment paste by mixing **Pigment Violet 2** with the selected resin system and dispersant using a high-speed disperser or shaker.
- Grind Gauge Measurement: Apply a sample of the pigment dispersion to the deep end of a Hegman grind gauge.
- Drawdown: Using a flat-edged scraper, draw the sample down the length of the gauge with uniform pressure.
- Evaluation: Immediately observe the gauge at a low angle to identify the point at which coarse particles or a "scratchy" appearance becomes visible.
- Reporting: Record the Hegman value. For automotive topcoats, a fine dispersion (typically 6-7 Hegman) is required.
- Microscopic Analysis: For a more detailed analysis, a diluted sample of the paint can be observed under a compound microscope (200-500X magnification) to visually inspect for undispersed agglomerates or flocculation.[8]

Colorimetric and Tint Strength Analysis

Objective: To quantify the color properties of the pigment in the specific paint system and assess its tinting strength relative to a standard.

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Methodology (ASTM D387):

- Standard Preparation: Prepare a standard batch of paint using a reference sample of **Pigment Violet 2**.
- Test Sample Preparation: Prepare an identical paint formulation with the test batch of **Pigment Violet 2**.
- Letdown: Create a reduced tint version (letdown) of both the standard and test samples by mixing a precise amount of each with a standard white base paint (e.g., TiO2-based).
- Film Application: Apply drawdowns of both the full shade and letdown samples onto standardized color charts.
- Color Measurement: After complete drying and curing, measure the CIELAB color values (L, *a*, b*) of each sample using a spectrophotometer.[9]
- Calculation: The tinting strength is calculated by comparing the color difference (ΔE*) between the test sample and the standard.

Accelerated Weathering and Durability Testing

Objective: To simulate long-term outdoor exposure and evaluate the resistance of the coating to degradation from UV light, moisture, and temperature fluctuations.[7]

Methodology (ASTM G154, QUV-B):

- Panel Preparation: Coat standardized steel or aluminum panels with the **Pigment Violet 2** formulation according to specified film thickness. Allow for complete curing.
- Exposure: Place the panels in an accelerated weathering chamber equipped with UVB-313 lamps.
- Cycle Conditions: Program the chamber to run a cycle that typically includes alternating periods of UV exposure at elevated temperature (e.g., 8 hours at 60°C) and condensation (e.g., 4 hours at 50°C).
- Evaluation Intervals: Periodically remove the panels (e.g., every 500 hours) for evaluation.

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- Performance Metrics: Measure gloss retention (ASTM D523) and color change (ΔE*) at each interval. A significant color change or loss of gloss indicates poor durability. Automotive specifications often require minimal change after 2000-5000 hours.[7]

Chemical and Solvent Resistance

Objective: To assess the coating's ability to withstand exposure to chemicals relevant to the automotive environment, such as fuels, oils, and cleaning agents.

Methodology (ISO 2812-1):

- Panel Preparation: Use fully cured coated panels as prepared for weathering tests.
- Spot Test: Place a small amount of the test chemical (e.g., gasoline, acid rain solution) onto the paint surface.
- Exposure: Cover the spot with a watch glass for a specified period (e.g., 1 hour).
- Cleaning and Evaluation: After the exposure time, remove the chemical and clean the surface.
- Assessment: Visually inspect the panel for any signs of degradation, such as blistering, softening, discoloration, or loss of adhesion. Rate the resistance on a 1-5 scale.

Physical Performance Testing

Objective: To measure the mechanical properties of the cured paint film, which are critical for in-service performance.

a) Adhesion (ASTM D3359 - Cross-Cut Test):

- Use a sharp cutting tool to scribe a lattice pattern through the coating to the substrate.
- Apply a specified pressure-sensitive tape over the lattice and then remove it rapidly.
- Evaluate the amount of coating removed from the substrate and classify the adhesion on a scale from 5B (no detachment) to 0B (severe detachment).

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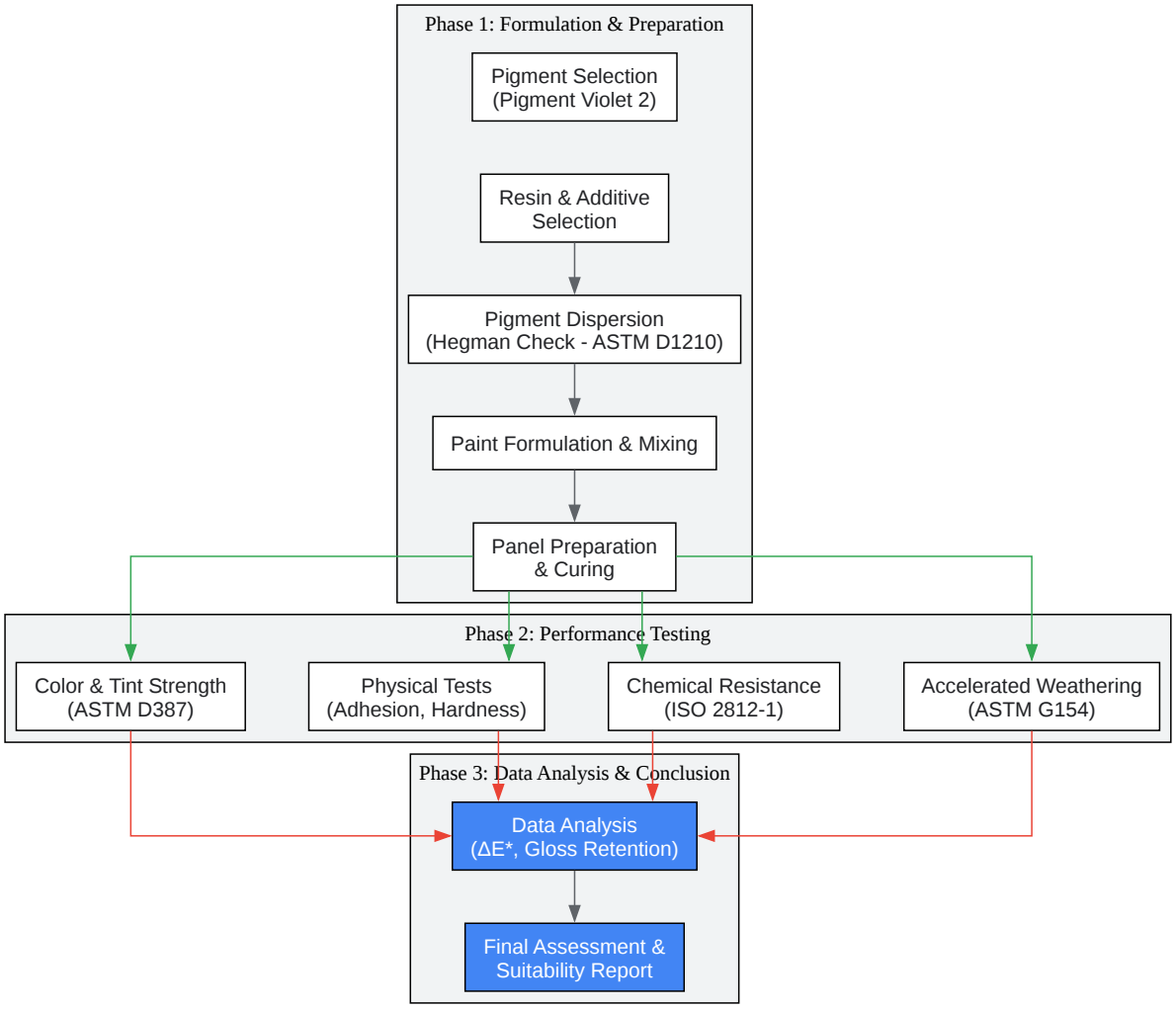
b) Hardness (ASTM D3363 - Pencil Test):

- Place a set of calibrated pencils of increasing hardness (from 6B to 9H) onto the coated surface at a 45-degree angle.
- Push the pencil forward with uniform pressure.
- The hardness is defined by the hardest pencil that does not scratch or gouge the paint film. [10]

Visualizations

The following diagrams illustrate key workflows and relationships in the evaluation of pigments for automotive paints.

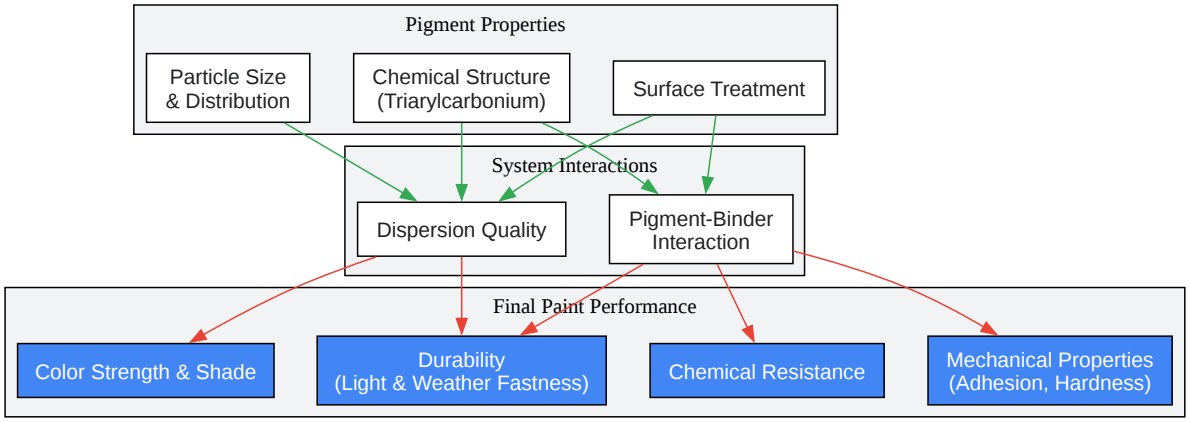
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Diagram 1: Experimental workflow for evaluating **Pigment Violet 2** in automotive paint.

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Diagram 2: Key factors influencing the performance of **Pigment Violet 2** in coatings.

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